

Application Note: Quantification of Sageone using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Sageone

Cat. No.: B023465

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Introduction

Sageone is a diterpenoid compound found in *Salvia officinalis* (common sage) that has garnered interest for its potential biological activities.^[1] Accurate and precise quantification of **Sageone** is crucial for research and development purposes, including pharmacokinetic studies, quality control of herbal preparations, and investigation of its pharmacological effects. This application note describes a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **Sageone**.

Experimental Protocol

This protocol outlines the necessary steps for sample preparation and HPLC analysis for the quantification of **Sageone**.

1. Sample Preparation

The following procedure is recommended for the extraction of **Sageone** from a solid matrix, such as dried plant material.

- Grinding: Grind the dried plant material to a fine powder (e.g., 20 mesh) to ensure efficient extraction.^[1]
- Extraction:

- Accurately weigh approximately 100 mg of the powdered sample into a suitable extraction vessel.
- Add 10 mL of a 1:1 (v/v) mixture of methanol and water.
- Sonication: Sonicate the mixture for 30 minutes at ambient temperature to facilitate the extraction of **Sageone**.[\[1\]](#)
- Alternatively, maceration with 70% ethanol can be employed.[\[2\]](#)
- Filtration: Filter the extract through a 0.45 µm syringe filter to remove particulate matter before HPLC analysis.[\[1\]](#)

2. HPLC Conditions

The following HPLC parameters are recommended for the separation and quantification of **Sageone**. These conditions are based on methods used for the analysis of similar diterpenoids and may require optimization for specific matrices.

Parameter	Recommended Condition
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A: 0.1% Formic acid in WaterB: 0.1% Formic acid in Acetonitrile
Gradient	20% B to 95% B over 35 minutes
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	25 °C
Detection	UV at 280 nm [2]

3. Method Validation

To ensure the reliability of the quantitative data, the HPLC method should be validated according to ICH guidelines. The key validation parameters are summarized in the table below.

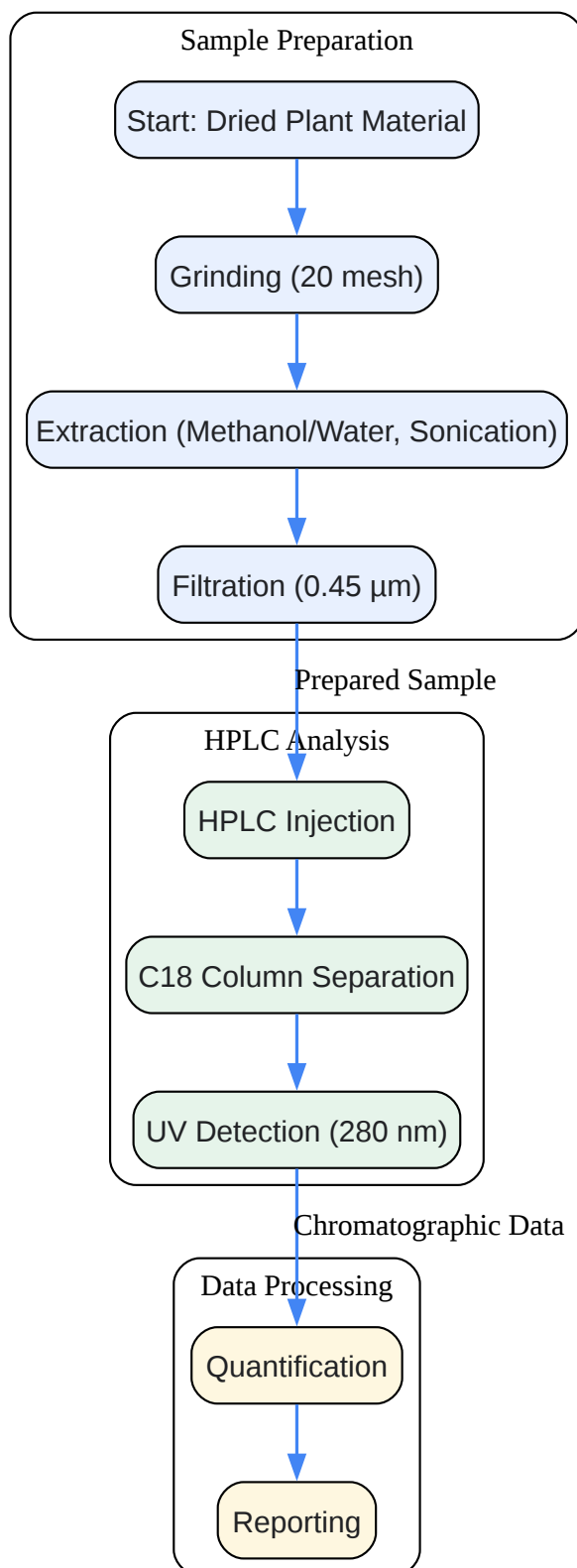
Validation Parameter	Acceptance Criteria
Specificity	The peak for Sageone should be well-resolved from other components in the sample matrix.
Linearity	A correlation coefficient (r^2) of ≥ 0.999 over a defined concentration range.
Accuracy	Recovery of 98-102% for spiked samples.
Precision	Repeatability (intra-day) and intermediate precision (inter-day) with a relative standard deviation (RSD) of $\leq 2\%$.
Limit of Detection (LOD)	The lowest concentration of Sageone that can be reliably detected.
Limit of Quantification (LOQ)	The lowest concentration of Sageone that can be quantified with acceptable precision and accuracy.
Robustness	The method's performance should not be significantly affected by small, deliberate variations in method parameters.

Data Presentation

The quantitative results of **Sageone** in different samples can be summarized in a table for easy comparison.

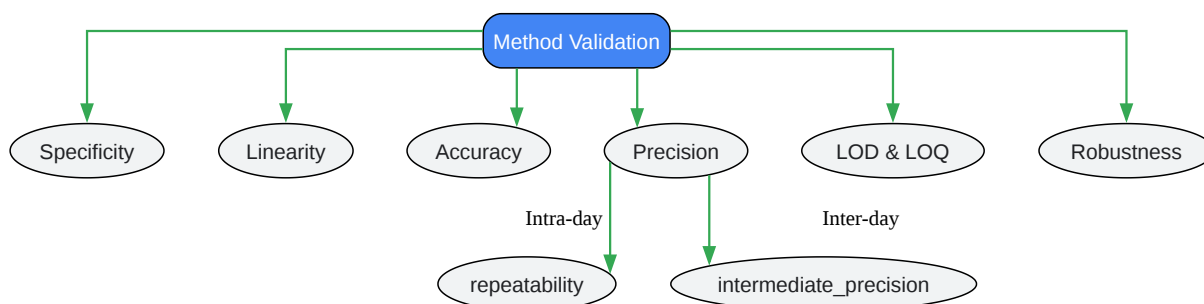
Sample ID	Sageone Concentration ($\mu\text{g/mL}$)	% RSD (n=3)
Sample A	15.2	1.5
Sample B	28.9	1.2
Sample C	8.7	1.8

Experimental Workflow Diagram

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Caption: Experimental workflow for **Sageone** quantification.

Logical Relationship of Method Validation



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Caption: Key parameters of HPLC method validation.

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References

- 1. Differentiating Organic and Conventional Sage by Chromatographic and Mass Spectrometry Flow-Injection Fingerprints Combined with Principal Component Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. iomcworld.com [iomcworld.com]
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